

Early Research on Peruvoside and its Cardiac Effects: A Technical Guide

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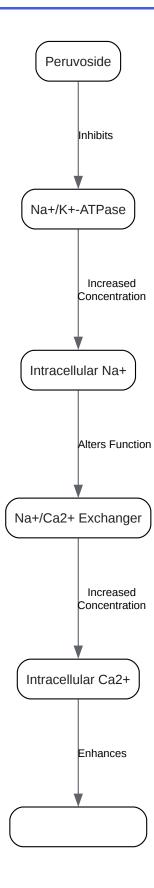
Introduction

Peruvoside, a cardiac glycoside derived from the seeds of the Thevetia neriifolia plant, was the subject of significant research in the mid-20th century for its potential therapeutic applications in congestive heart failure. Like other cardiac glycosides, its primary mechanism of action involves the inhibition of the Na+/K+-ATPase enzyme in cardiomyocytes, leading to a cascade of events that ultimately enhances cardiac contractility. This technical guide provides an in-depth overview of the early research on **Peruvoside**, focusing on its cardiac effects, with detailed quantitative data, experimental protocols, and visualizations of key pathways.

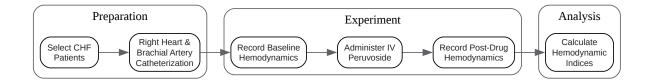
Core Mechanism of Action

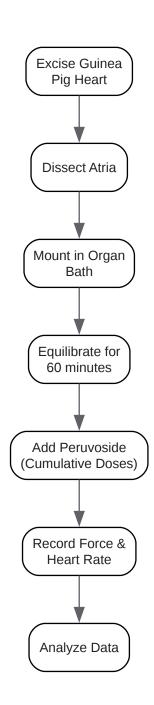
The positive inotropic (contractility-enhancing) and negative chronotropic (heart rate-reducing) effects of **Peruvoside** stem from its interaction with the Na+/K+-ATPase pump on the cardiac muscle cell membrane.[1] Inhibition of this pump leads to an increase in intracellular sodium concentration. This, in turn, alters the function of the Na+/Ca2+ exchanger, resulting in an increase in intracellular calcium levels.[1] The elevated cytosolic calcium enhances the contractility of the cardiac muscle.











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